

In-Depth Technical Guide to the Physical Properties of (Dimethyl sulfide)trihydroboron

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Compound of Interest

Compound Name: (Dimethyl sulfide)trihydroboron

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **(Dimethyl sulfide)trihydroboron**, commonly known as borane dimethyl sulfide complex (BMS). This reagent is a staple in modern organic synthesis, valued for its stability and convenient handling as a source of borane for hydroboration and reduction reactions. A thorough understanding of its physical characteristics is paramount for its safe and effective use in research and development.

Core Physical Properties

(Dimethyl sulfide)trihydroboron is a colorless to pale yellow liquid with a distinct, unpleasant odor.^[1] It is a complex formed between borane (BH_3) and dimethyl sulfide ($(\text{CH}_3)_2\text{S}$), which stabilizes the otherwise reactive borane monomer. This stabilization allows for its commercial availability in higher concentrations compared to other borane adducts like borane-tetrahydrofuran (BMS is often available as a 10 M solution).^[2]

Quantitative Physical Data

A summary of the key physical properties of **(Dimethyl sulfide)trihydroboron** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₂ H ₉ BS	
Molecular Weight	75.97 g/mol	[3]
Appearance	Colorless to pale yellow liquid/solution	[3][4]
Density	0.801 g/mL at 25 °C	[1][2][5]
	1.287 g/mL at 25 °C	[3][4]
Melting Point	-38 °C to -40 °C	[1][3][4]
Boiling Point	~34 °C to ~44 °C	[3][4]
Refractive Index	1.457 at 20 °C	[3][4]
Flash Point	-1 °C (30 °F) to 65 °F	[3][4]
Solubility	Reacts with water. Miscible with a wide range of aprotic organic solvents, including ethyl ether, tetrahydrofuran (THF), dichloromethane, benzene, toluene, xylene, hexane, and ethyl acetate.	[3][4]
Enthalpy of Vaporization	44.9 kJ/mol at 293 K	[6][7]

Note on Density: The discrepancy in reported density values may be attributed to measurements of the neat complex versus solutions in solvents like THF or excess dimethyl sulfide.

Experimental Protocols for Physical Property Determination

The air and moisture sensitivity of **(Dimethyl sulfide)trihydroboron** necessitates specialized techniques for the accurate determination of its physical properties.[8] All manipulations should

be carried out under an inert atmosphere (e.g., nitrogen or argon) using Schlenk line or glovebox techniques.

Melting Point Determination

The melting point of BMS, which is sub-zero, can be determined using a cryo-bath and a low-temperature thermometer.

- **Sample Preparation:** A small sample of BMS is sealed under an inert atmosphere in a glass capillary tube.
- **Apparatus Setup:** A cooling bath (e.g., dry ice/acetone or a cryostat) is prepared. The sealed capillary containing the sample is attached to a low-temperature thermometer.
- **Measurement:** The thermometer and capillary are immersed in the cooling bath. The temperature is slowly lowered until the sample solidifies. The bath is then allowed to warm slowly. The temperature at which the first droplet of liquid appears and the temperature at which the entire solid has melted are recorded as the melting point range.

Boiling Point Determination

Due to its flammability and reactivity, the boiling point of BMS should be determined with care, preferably using a micro-boiling point method under an inert atmosphere.

- **Apparatus Setup:** A small test tube containing a few milliliters of BMS and a boiling chip is placed in a heating bath (e.g., an oil bath). An inverted capillary tube (sealed at one end) is placed inside the test tube. A thermometer is positioned with its bulb in the vapor phase above the liquid. The entire setup is maintained under a positive pressure of an inert gas.
- **Heating:** The heating bath is gently heated. A stream of bubbles will emerge from the inverted capillary as the trapped air and then the BMS vapor expand.
- **Measurement:** The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube, and the thermometer reading in the vapor phase stabilizes.^[9] This indicates that the vapor pressure of the liquid equals the atmospheric pressure.

Density Determination

The density of BMS can be determined using a pycnometer or a digital density meter, with all measurements performed under an inert atmosphere.

- Pycnometer Method:
 - An empty pycnometer of a known volume is weighed.
 - The pycnometer is filled with BMS inside a glovebox or via a cannula under an inert atmosphere.
 - The filled pycnometer is weighed again at a controlled temperature (e.g., 25 °C).
 - The density is calculated by dividing the mass of the BMS by the volume of the pycnometer.
- Digital Density Meter:
 - The instrument is calibrated with a standard of known density.
 - The sample is injected into the measurement cell of the density meter, ensuring no air bubbles are introduced. The transfer should be done using a gas-tight syringe.
 - The instrument provides a direct reading of the density at the specified temperature.

Solubility Determination

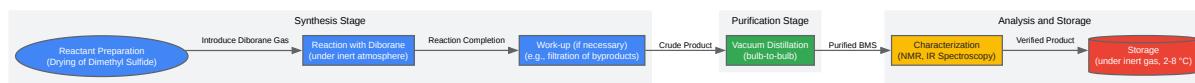
The solubility of BMS in various aprotic solvents can be determined qualitatively and quantitatively.

- Qualitative Assessment:
 - Under an inert atmosphere, a small, measured volume of BMS is added to a test tube containing a specific aprotic solvent.
 - The mixture is agitated, and the miscibility is observed. The formation of a single, clear phase indicates solubility.

- Quantitative Assessment (for partially soluble systems):
 - A saturated solution of BMS in the solvent of interest is prepared by adding an excess of BMS to the solvent and stirring at a constant temperature until equilibrium is reached.
 - The undissolved portion is allowed to settle.
 - A known volume of the clear, saturated supernatant is carefully removed and its composition is analyzed (e.g., by NMR or titration) to determine the concentration of BMS, which represents its solubility at that temperature.

Logical Workflow Diagram

The following diagram illustrates a generalized workflow for the synthesis and subsequent purification of an air-sensitive compound like **(Dimethyl sulfide)trihydroboron**, emphasizing the necessary precautions.



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Synthesis and Purification Workflow for Borane Dimethyl Sulfide.

This guide provides essential information on the physical properties of **(Dimethyl sulfide)trihydroboron** and the methodologies for their determination. Adherence to proper handling procedures for air- and moisture-sensitive compounds is critical for obtaining accurate data and ensuring laboratory safety.

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